

Safety and Handling of 6-(1-Pyrrolidinyl)nicotinaldehyde: A Technical Guide

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Compound of Interest

Compound Name: 6-(1-Pyrrolidinyl)nicotinaldehyde

Cat. No.: B1306163

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For Researchers, Scientists, and Drug Development Professionals

This guide provides an in-depth overview of the safety and handling precautions for **6-(1-Pyrrolidinyl)nicotinaldehyde** (CAS No. 261715-39-3). The information is compiled from available safety data sheets (SDS) and chemical databases to ensure safe laboratory practices. This document is intended for use by trained professionals in a research and development setting.

Hazard Identification and Classification

6-(1-Pyrrolidinyl)nicotinaldehyde is classified as hazardous under the Globally Harmonized System of Classification and Labelling of Chemicals (GHS). The primary hazards associated with this compound are acute toxicity, skin and eye irritation, and respiratory irritation.^[1]

GHS Classification

The following table summarizes the GHS hazard classifications for **6-(1-Pyrrolidinyl)nicotinaldehyde**.

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed
Acute Toxicity, Dermal	Category 4	H312: Harmful in contact with skin
Acute Toxicity, Inhalation	Category 4	H332: Harmful if inhaled
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation
Serious Eye Damage/Eye Irritation	Category 2	H319: Causes serious eye irritation
Specific Target Organ Toxicity (Single Exposure)	Category 3	H335: May cause respiratory irritation

Data sourced from multiple safety data sheets.[\[1\]](#)

Hazard Pictograms and Signal Word

- Pictogram: GHS07 (Exclamation Mark)[\[2\]](#)[\[3\]](#)
- Signal Word: Warning[\[1\]](#)[\[3\]](#)

Physical and Chemical Properties

A summary of the known physical and chemical properties of **6-(1-Pyrrolidinylnicotinaldehyde** is provided in the table below.

Property	Value	Reference
CAS Number	261715-39-3	[2][4]
Molecular Formula	C ₁₀ H ₁₂ N ₂ O	[2][5][6]
Molecular Weight	176.22 g/mol	[2][5]
Appearance	Solid	[2][3]
Melting Point	89 °C	[5]
Flash Point	Not applicable	[2][3]

Safe Handling and Storage

Proper handling and storage procedures are critical to minimize exposure and ensure laboratory safety.

Personal Protective Equipment (PPE)

A risk assessment should be conducted before handling this compound to determine the appropriate level of PPE. The following are general recommendations:

- **Eye/Face Protection:** Wear chemical safety goggles or a face shield that complies with OSHA's 29 CFR 1910.133 or European Standard EN166.
- **Skin Protection:** Wear appropriate protective gloves (e.g., nitrile rubber) and a lab coat or other protective clothing to prevent skin contact.
- **Respiratory Protection:** If engineering controls are insufficient to maintain airborne concentrations below exposure limits, or if irritation is experienced, use a NIOSH/MSHA or European Standard EN 149 approved respirator with a particulate filter.

Engineering Controls

Work with **6-(1-Pyrrolidinyl)nicotinaldehyde** should be conducted in a well-ventilated area, preferably in a chemical fume hood. Eyewash stations and safety showers must be readily accessible in the immediate work area.

Handling Procedures

- Avoid contact with skin, eyes, and clothing.
- Do not breathe dust or fumes.
- Avoid ingestion and inhalation.
- Do not eat, drink, or smoke in areas where the chemical is handled.[\[1\]](#)
- Wash hands thoroughly after handling.[\[1\]](#)
- Keep containers tightly closed when not in use.

Storage Conditions

Store in a cool, dry, and well-ventilated place away from incompatible materials.[\[1\]](#) Keep containers tightly sealed to prevent moisture and air exposure.

Emergency Procedures

First-Aid Measures

- If Swallowed: Rinse mouth with water. Do NOT induce vomiting. Call a poison center or doctor if you feel unwell.[\[1\]](#)
- If on Skin: Wash off immediately with plenty of soap and water for at least 15 minutes. If skin irritation occurs, get medical advice/attention.[\[1\]](#)
- If Inhaled: Remove the person to fresh air and keep them comfortable for breathing. Call a poison center or doctor if you feel unwell.[\[1\]](#)
- If in Eyes: Rinse immediately with plenty of water, also under the eyelids, for at least 15 minutes. If eye irritation persists, get medical advice/attention.[\[1\]](#)

Accidental Release Measures

In the event of a spill, follow these procedures:

- Ensure adequate ventilation and wear appropriate PPE.

- Avoid dust formation.
- Sweep or shovel the spilled material into a suitable, labeled container for disposal.^[1]
- Clean the spill area thoroughly.

Fire-Fighting Measures

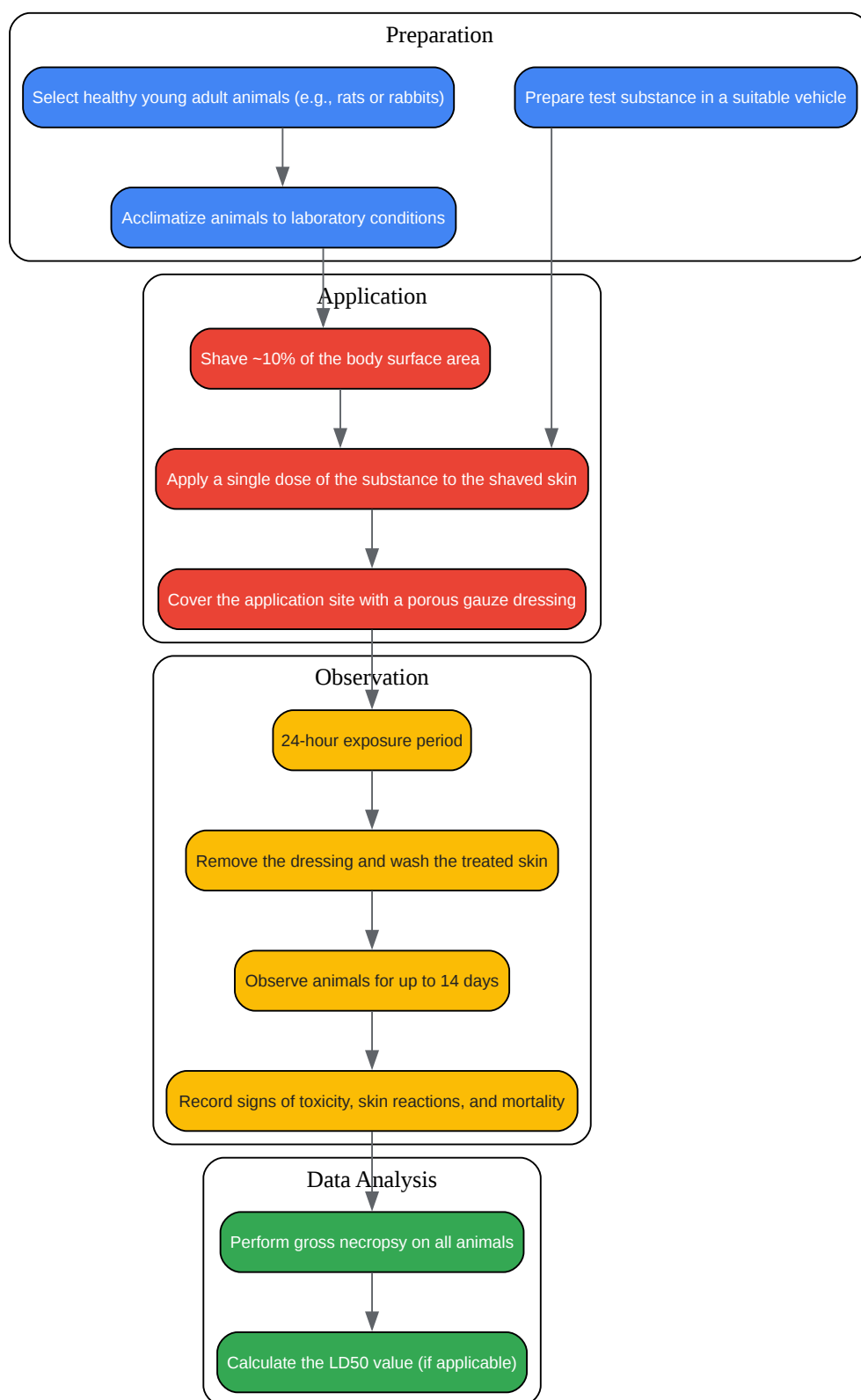
- Suitable Extinguishing Media: Use water spray, carbon dioxide (CO₂), dry chemical, or foam.
- Specific Hazards: Hazardous combustion products may include carbon monoxide, carbon dioxide, and nitrogen oxides.
- Protective Equipment: Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.

Experimental Protocols (General Methodologies)

Specific experimental data on the toxicology of **6-(1-Pyrrolidinylnicotinaldehyde** are not readily available in the public domain. The following sections describe generalized experimental protocols for assessing the types of hazards associated with this compound.

General Protocol for Acute Dermal Toxicity Study

This protocol is a generalized representation based on standard OECD guidelines for testing chemicals.

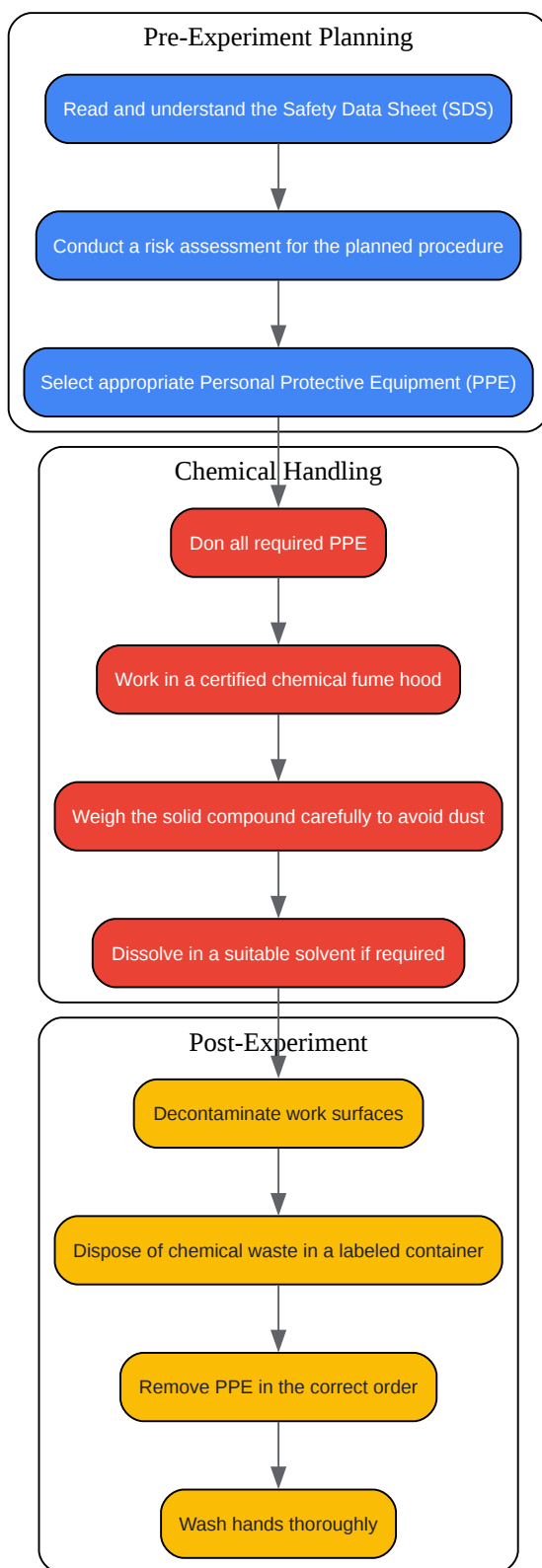


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General workflow for an acute dermal toxicity study.

Logical Flow for Safe Handling in the Laboratory

The following diagram outlines the logical steps for safely handling **6-(1-Pyrrolidinyl)nicotinaldehyde** in a research setting.



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Logical workflow for safe laboratory handling.

Conclusion

6-(1-Pyrrolidinyl)nicotinaldehyde is a hazardous chemical that requires careful handling to mitigate risks of acute toxicity and irritation. Adherence to the safety precautions outlined in this guide, including the consistent use of appropriate personal protective equipment and engineering controls, is essential for the protection of laboratory personnel. All work with this compound should be conducted by trained individuals in a controlled laboratory environment.

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